

Disperse Blue 60: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Disperse Blue 60*

Cat. No.: *B15554470*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Disperse Blue 60** (C.I. 61104), an anthraquinone dye, in various organic solvents. This document is intended for researchers, scientists, and professionals in drug development who may utilize this dye in their work.

Core Concepts: Solubility of Disperse Dyes

Disperse dyes, including **Disperse Blue 60**, are non-ionic dyes with low water solubility. Their application primarily involves dyeing hydrophobic fibers like polyester. Their solubility in organic solvents, however, is a critical parameter in various industrial and research applications, including non-textile uses and analytical method development. The principle of "like dissolves like" is central to understanding their solubility, with non-polar to moderately polar organic solvents generally being more effective at dissolving these dyes than highly polar solvents like water.

Quantitative Solubility Data

While extensive quantitative data on the solubility of **Disperse Blue 60** in a wide range of organic solvents is not readily available in published literature, the following table summarizes the known qualitative and quantitative solubility information.

Solvent	Temperature (°C)	Solubility
Acetone	Not Specified	Soluble[1][2][3][4][5][6][7]
Dimethylformamide (DMF)	Not Specified	Soluble[2][3][6]
Pyridine	Not Specified	Soluble[2][3][6]
Ethanol	Not Specified	Slightly Soluble[2][3][6]
Standard Fat	20	121 mg/100g[8][9]
Water	20	2.5 µg/L[1][8]

Note: "Soluble" and "Slightly Soluble" are qualitative descriptors and do not provide specific concentration values. Further experimental determination is required for precise solubility data in these solvents. The LogP value of **Disperse Blue 60** has been reported as > 4.2, indicating its lipophilic nature and poor aqueous solubility.[10]

Experimental Protocol for Solubility Determination

The most common and reliable method for determining the thermodynamic solubility of a compound is the shake-flask method. This can be coupled with a quantitative analytical technique such as UV-Visible (UV-Vis) spectrophotometry to determine the concentration of the dissolved dye.

Principle

An excess amount of the solid dye is equilibrated with the solvent of interest at a constant temperature for a sufficient period to ensure saturation. The undissolved solid is then removed by filtration or centrifugation, and the concentration of the dye in the clear supernatant is determined.

Materials and Equipment

- **Disperse Blue 60** (pure solid)
- Organic solvents of interest (e.g., acetone, dimethylformamide, pyridine, ethanol)
- Analytical balance

- Scintillation vials or flasks with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.45 µm PTFE)
- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes

Detailed Methodology

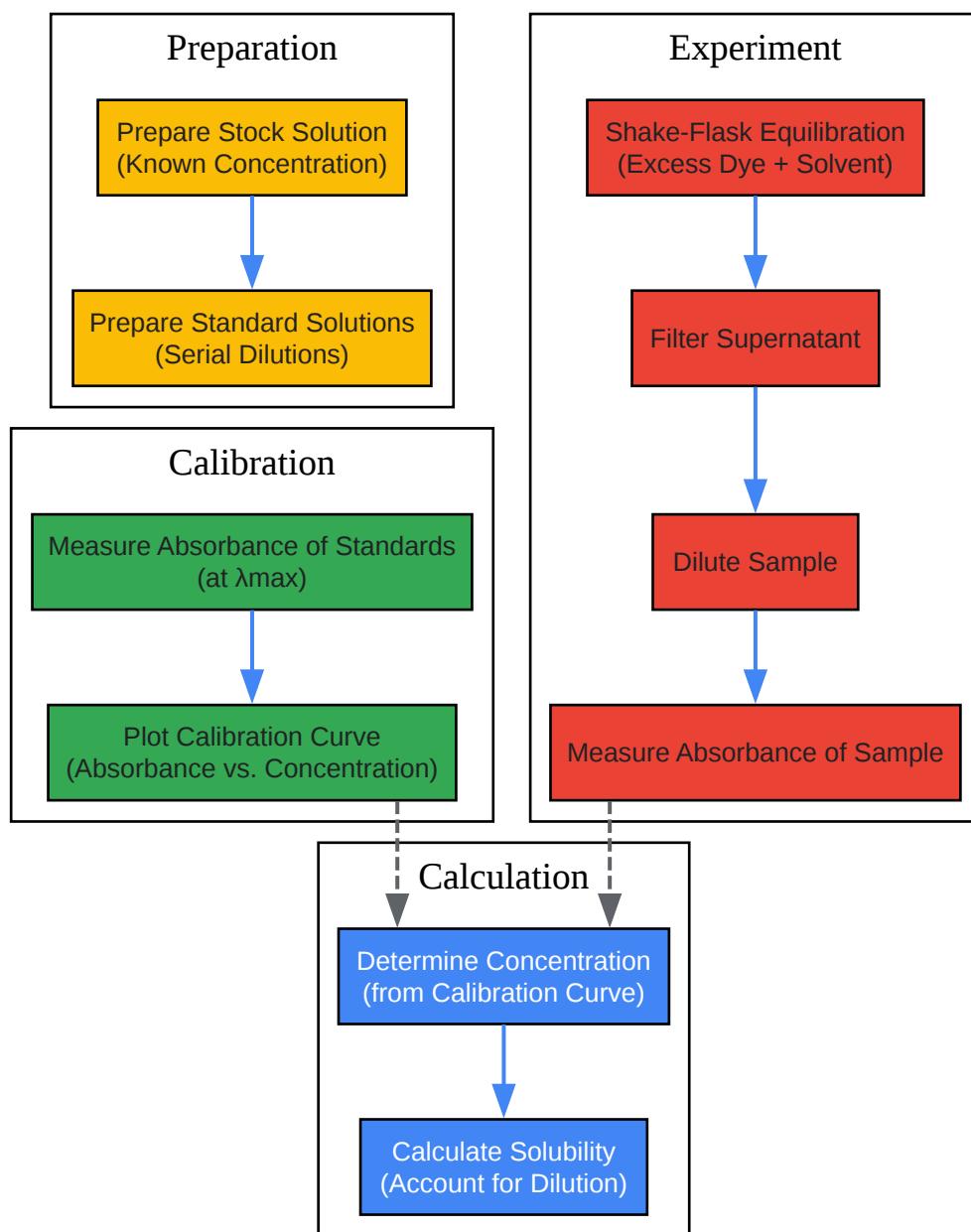
- Preparation of Standard Solutions:
 - Accurately weigh a small amount of **Disperse Blue 60** and dissolve it in a known volume of the desired organic solvent to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing, known concentrations.
- Calibration Curve Generation:
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Disperse Blue 60** in the specific solvent using the UV-Vis spectrophotometer. The λ_{max} for **Disperse Blue 60** is approximately 670 nm, but it is crucial to determine the exact λ_{max} in each solvent.[2][6]
 - Use the pure solvent as a blank to zero the spectrophotometer.
 - Plot a graph of absorbance versus concentration for the standard solutions. This will be the calibration curve.
- Equilibration (Shake-Flask Method):
 - Add an excess amount of solid **Disperse Blue 60** to a series of vials, ensuring there is more solid than will dissolve.

- Add a known volume of the organic solvent to each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a constant temperature shaker and agitate them for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The time required for equilibrium may need to be determined experimentally.

- Sample Preparation and Analysis:
 - After equilibration, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove all undissolved particles.
 - Dilute the filtered supernatant with a known volume of the pure solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation of Solubility:
 - Using the equation of the calibration curve, determine the concentration of the diluted sample from its absorbance.
 - Calculate the original concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor. This value represents the solubility of **Disperse Blue 60** in the specific organic solvent at that temperature.

Visualizing the Experimental Workflow

The following diagrams illustrate the key workflows for determining the solubility of **Disperse Blue 60**.

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Caption: Experimental workflow for solubility determination.

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Caption: Shake-Flask method logical flow.

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